

Technical Support Center: Iron Pentacarbonyl ($\text{Fe}(\text{CO})_5$) Storage and Handling

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Compound of Interest

Compound Name: Iron pentacarbonyl

Cat. No.: B077669

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This guide provides researchers, scientists, and drug development professionals with essential information for the safe storage and handling of **iron pentacarbonyl**, focusing on preventing its decomposition.

Frequently Asked Questions (FAQs)

Q1: What are the primary causes of **iron pentacarbonyl** decomposition?

A1: **Iron pentacarbonyl** ($\text{Fe}(\text{CO})_5$) is sensitive to several environmental factors that can induce decomposition. The primary causes are:

- **Light:** Exposure to light, especially UV light, causes photolysis, leading to the formation of iron tetracarbonyl ($\text{Fe}(\text{CO})_4$) and diiron nonacarbonyl ($\text{Fe}_2(\text{CO})_9$).^{[1][2]}
- **Heat:** Elevated temperatures accelerate decomposition.^[2] The compound decomposes at temperatures exceeding 100°C and may explode upon heating.^[3]
- **Air (Oxygen):** $\text{Fe}(\text{CO})_5$ is air-sensitive and can ignite spontaneously in air.^{[4][5]} It evolves carbon monoxide upon exposure to air.^[2]
- **Moisture:** Contact with moist air or water can lead to slow decomposition, liberating carbon monoxide.^[3]

Q2: What are the visible signs of **iron pentacarbonyl** decomposition?

A2: A fresh, pure sample of **iron pentacarbonyl** is a straw-yellow or orange liquid.^[1] As it decomposes, older samples will appear darker in color.^{[1][6]} The formation of solid precipitates, such as diiron nonacarbonyl, may also be observed.

Q3: What are the decomposition products of **iron pentacarbonyl**?

A3: Decomposition can yield several products depending on the conditions:

- Iron Tetracarbonyl ($\text{Fe}(\text{CO})_4$) and Diiron Nonacarbonyl ($\text{Fe}_2(\text{CO})_9$): Formed upon exposure to light.^{[1][2]}
- Iron Oxides and Carbon Monoxide (CO): Produced during thermal decomposition, burning, or exposure to air.^{[1][2]}
- Pure Iron: Can be produced upon decomposition.^[2]

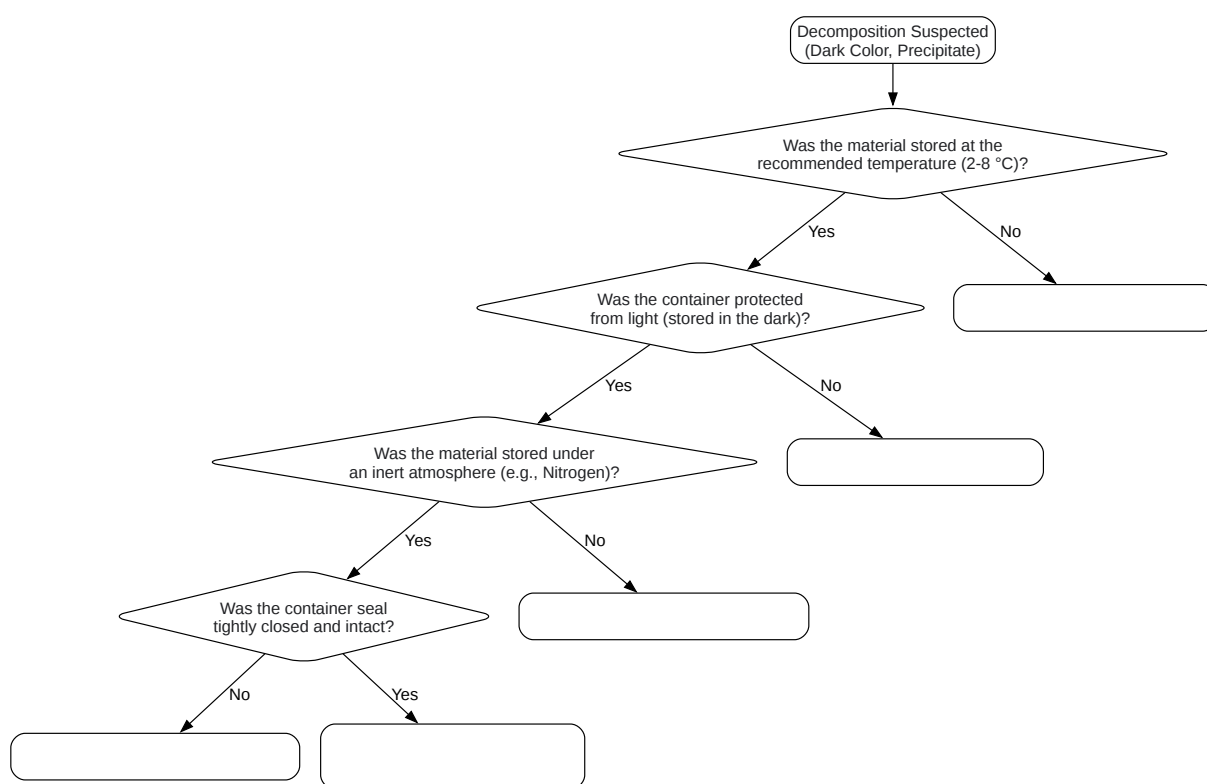
Q4: Are there any chemical stabilizers that can be added to prevent decomposition?

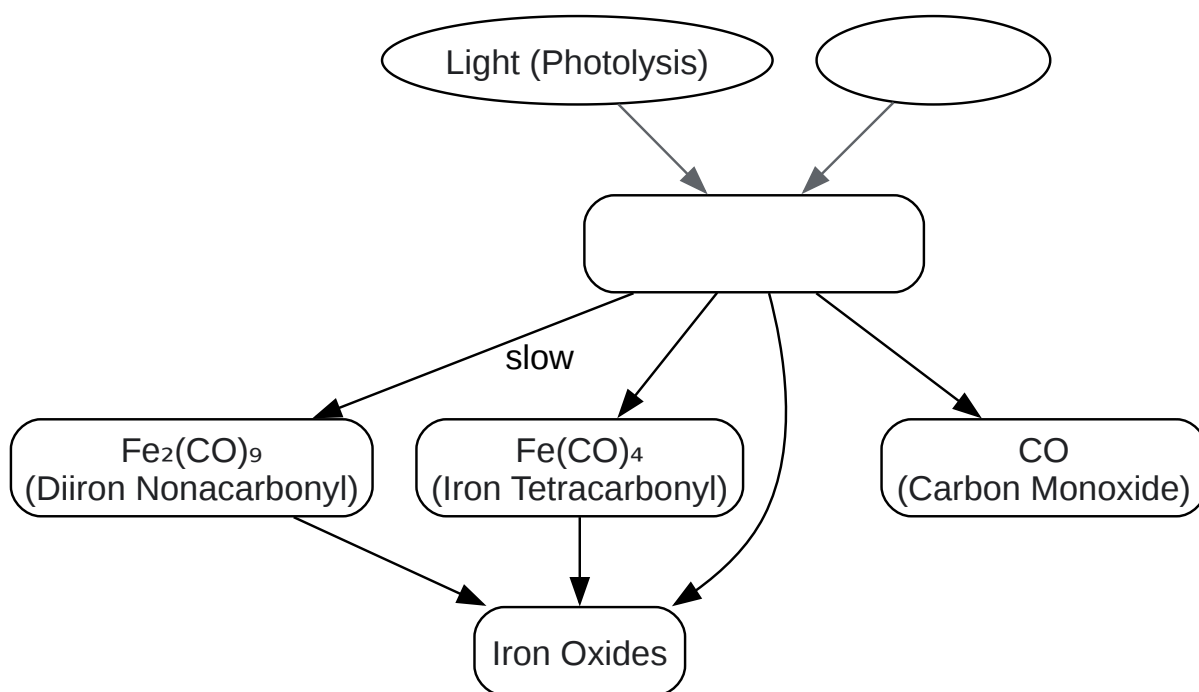
A4: Current literature and safety data sheets do not recommend the addition of chemical stabilizers. The primary method for preventing decomposition is strict control of storage conditions.

Troubleshooting Guide: Investigating Iron Pentacarbonyl Decomposition

If you suspect your **iron pentacarbonyl** has decomposed, use this guide to identify the potential cause.

Problem: The **iron pentacarbonyl** solution has darkened or contains a precipitate.





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- To cite this document: BenchChem. [Technical Support Center: Iron Pentacarbonyl (Fe(CO)_5) Storage and Handling]. BenchChem, [2025]. [Online PDF]. Available at:

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